

Application Notes and Protocols for Butoxycarboxim in Agricultural Pest Control

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Compound of Interest

Compound Name: Butoxycarboxim

Cat. No.: B166929

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Introduction

Butoxycarboxim is a systemic carbamate insecticide and acaricide effective against a range of sucking insects.[1] As an oxime carbamate, it functions through contact and stomach action, providing protection for various crops, particularly ornamental plants.[1] Introduced around 1975, **Butoxycarboxim** acts as a reversible acetylcholinesterase inhibitor, disrupting the nervous system of target pests.[1][2] This document provides detailed application notes and experimental protocols for the use of **Butoxycarboxim** in a research and agricultural context.

Physicochemical Properties

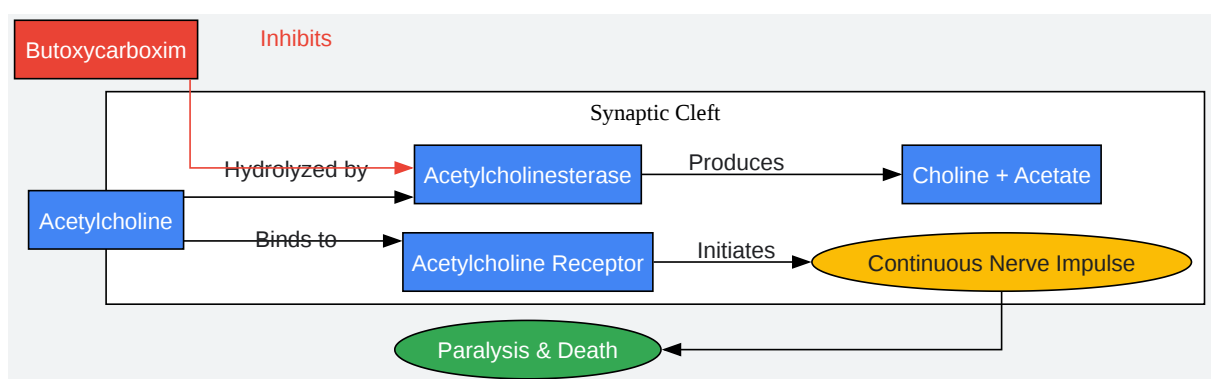
Butoxycarboxim is a colorless crystalline solid.[3] It is highly soluble in water and polar organic solvents, but has low solubility in non-polar solvents.[2][3] Technical grade **Butoxycarboxim** is a mixture of (E)- and (Z)-isomers, typically in a ratio of 85-90:15-10.[3][4]

Table 1: Physicochemical Properties of **Butoxycarboxim**

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₄ N ₂ O ₄ S	[5]
Molecular Weight	222.26 g/mol	[5]
Melting Point	85-89 °C (Technical)	[4]
Vapor Pressure	2.0 x 10 ⁻⁶ mm Hg at 20 °C	[3]
Water Solubility	2.09 x 10 ⁵ mg/L	[6]
Log Kow	-0.1	[4]

Mode of Action: Acetylcholinesterase Inhibition

Butoxycarboxim, like other carbamate insecticides, exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE) in the nervous system of insects.[7] AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) at the synaptic cleft.[7] By reversibly carbamylating the active site of AChE, **Butoxycarboxim** prevents the breakdown of ACh.[7] The resulting accumulation of ACh leads to continuous nerve stimulation, causing hyperactivity, paralysis, and ultimately death of the insect.[7]



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Caption: Mechanism of **Butoxycarboxim** Action.

Target Pests and Applications

Butoxycarboxim is primarily effective against sucking insects.[1] Its systemic properties make it particularly useful for controlling pests that feed on plant sap.[1][2]

Target Pests:

- Aphids (e.g., *Aphis gossypii*)[3][5]
- Thrips (e.g., *Thrips tabaci*)[8][9]
- Spider Mites (*Tetranychus urticae*)[10]
- Whiteflies (*Bemisia tabaci*)[7]

Primary Applications:

- Ornamental plants (potted and in hydroculture)[4][7]
- Some formulations were historically used on citrus, cotton, and vegetables.[7]

Quantitative Data

Specific efficacy data for **Butoxycarboxim** against target pests is limited in recent literature. The following tables provide available toxicity data for non-target organisms and a template for researchers to populate with experimental data.

Table 2: Ecotoxicity of **Butoxycarboxim**

Organism	Test	Value	Reference(s)
Oncorhynchus mykiss (Rainbow Trout)	24-hour LC50	>170 mg/L	[3]
Cyprinus carpio (Carp)	96-hour LC50	1,750 mg/L	[3]
Daphnia magna (Water Flea)	96-hour LC50	500 µg/L	[3]

Table 3: Efficacy of **Butoxycarboxim** Against Target Pests (Template for Experimental Data)

Target Pest	Life Stage	LC50 (ppm or µg/mL)	95% Confidence Interval	Slope ± SE
Aphis gossypii	Adult			
Thrips tabaci	Adult			
Tetranychus urticae	Adult			

Table 4: Field Trial Efficacy of **Butoxycarboxim** (Template for Experimental Data)

Crop	Target Pest	Application Rate (kg a.i./ha)	Pest Mortality (%)	Corrected Mortality (%)	Crop Yield Increase (%)
Rose	Tetranychus urticae				
Chrysanthemum	Aphis gossypii				

Experimental Protocols

Protocol 1: Preparation of Butoxycarboxim Solutions for Laboratory Bioassays

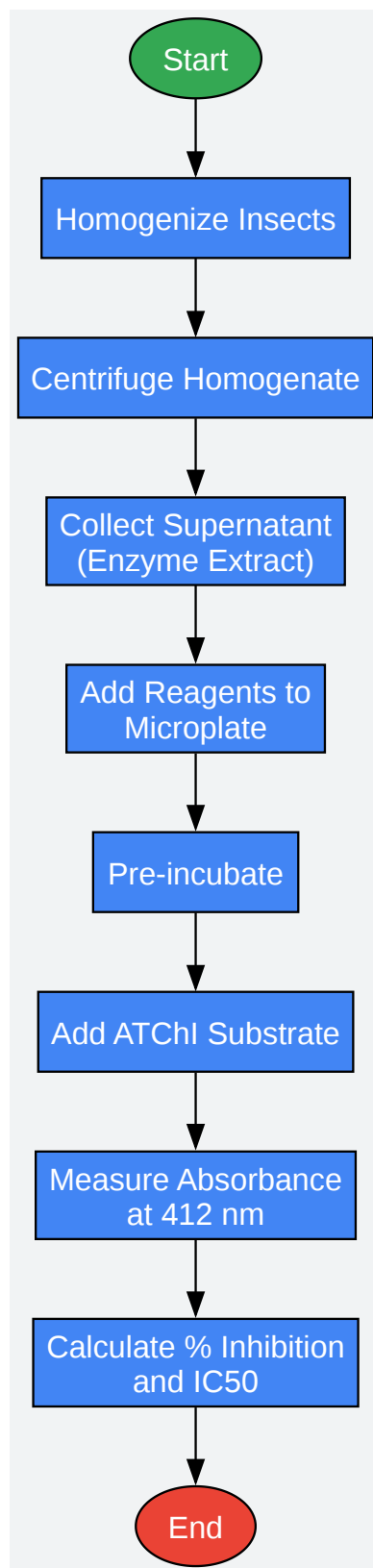
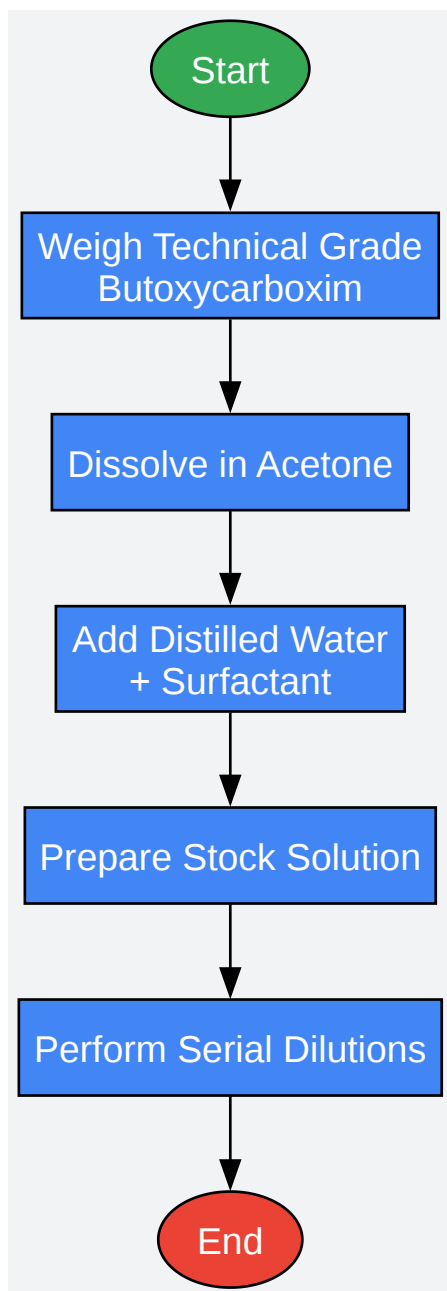
Objective: To prepare accurate concentrations of **Butoxycarboxim** for use in laboratory-based efficacy studies.

Materials:

- Technical grade **Butoxycarboxim**
- Acetone (analytical grade)
- Distilled water
- Surfactant (e.g., Triton X-100)
- Volumetric flasks
- Pipettes
- Magnetic stirrer and stir bars

Procedure:

- Prepare a stock solution by accurately weighing a known amount of technical grade **Butoxycarboxim** and dissolving it in a small volume of acetone in a volumetric flask.
- Bring the stock solution to the final volume with distilled water containing a surfactant (typically at 0.01-0.1% v/v) to ensure proper mixing and adhesion to plant surfaces.
- Prepare a series of serial dilutions from the stock solution to achieve the desired experimental concentrations.
- Use a magnetic stirrer to ensure homogeneity of the solutions.
- Prepare a control solution containing the same concentration of acetone and surfactant as the highest concentration of **Butoxycarboxim** tested.



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